

P2-Et Phosphazene Base: A Comprehensive Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name: Phosphazene base P2-Et

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and characterization of the P2-Et phosphazene base, a powerful and versatile non-ionic, organic superbase. This document details the synthetic pathway, experimental protocols for its preparation and purification, and a thorough analysis of its structural and spectroscopic properties. The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to effectively utilize this potent reagent in their work.

Introduction

The P2-Et phosphazene base, chemically known as 1-Ethyl-2,2,4,4,4-pentakis(dimethylamino)-2 λ^5 ,4 λ^5 -catenadi(phosphazene), is a member of the phosphazene family of organophosphorus compounds.[1] It is recognized for its exceptionally high basicity, classifying it as a non-ionic, organic superbase.[1] This strong basicity, coupled with its non-nucleophilic nature, allows P2-Et to deprotonate very weak acids, enabling a wide range of chemical transformations that are not feasible with more common bases.[1][2] Its applications span various areas of organic synthesis, including palladium-catalyzed cross-coupling reactions, alkylations, and isomerizations.[2]

Physicochemical Properties

A summary of the key physicochemical properties of the P2-Et phosphazene base is provided in the table below.

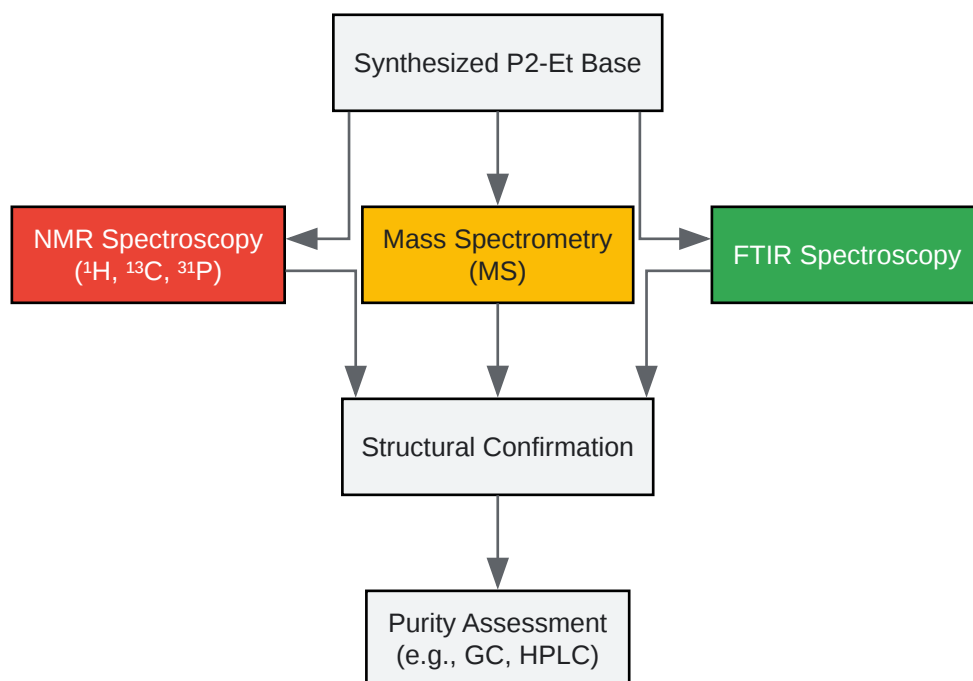
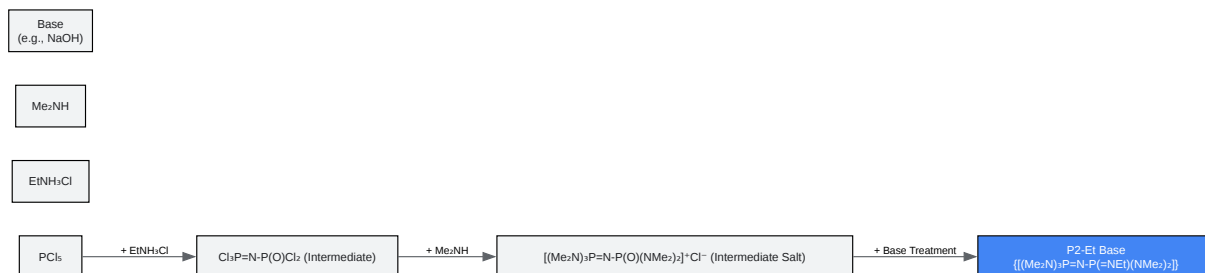
Property	Value	Reference(s)
CAS Number	165535-45-5	[3]
Molecular Formula	C ₁₂ H ₃₅ N ₇ P ₂	[3]
Molecular Weight	339.40 g/mol	[3]
Appearance	Liquid	[4]
Boiling Point	96 °C at 0.05 mmHg	[4]
Density	1.02 g/mL at 25 °C	[4]
Refractive Index (n _{20/D})	1.492	[4]
Purity	≥98%	[3]

Synthesis of P2-Et Phosphazene Base

The synthesis of the P2-Et phosphazene base can be achieved through a multi-step process. A novel and efficient synthetic route has been described, which provides a significant improvement over previous methods.[5]

Synthesis Pathway

The overall synthetic pathway for the P2-Et phosphazene base is depicted in the diagram below.



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